

S-2238: A Technical Guide to Its Specificity as a Thrombin Substrate

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth examination of S-2238, a widely utilized chromogenic substrate for the serine protease thrombin. We will explore its chemical properties, mechanism of action, kinetic parameters, and specificity, offering detailed experimental protocols and visual aids to support its application in research and development.

Introduction: The Role of S-2238 in Hemostasis Research

S-2238 (H-D-Phenylalanyl-L-pipecolyl-L-arginine-p-nitroaniline dihydrochloride) is a synthetic short-peptide substrate designed for the specific and sensitive measurement of thrombin (Factor IIa) activity.[1][2] Thrombin is a pivotal enzyme in the blood coagulation cascade, responsible for converting fibrinogen to fibrin to form a blood clot. The ability to accurately quantify thrombin activity is crucial for diagnosing coagulation disorders, monitoring anticoagulant therapy, and developing new antithrombotic drugs. S-2238 serves as a critical tool in these areas by providing a simple and reliable spectrophotometric assay for thrombin's enzymatic function.[3][4]

Chemical Properties and Mechanism of Action

S-2238 is a tripeptide linked to a p-nitroaniline (pNA) chromophore.[1] The peptide sequence, H-D-Phe-Pip-Arg, mimics the natural cleavage site of thrombin in its substrates.[5]







Chemical Structure:

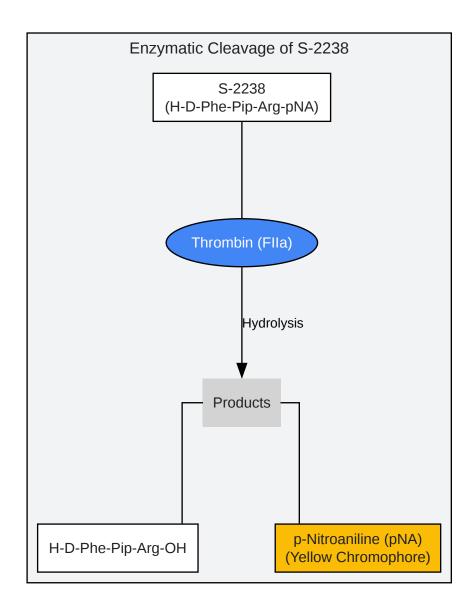
• Chemical Name: H-D-Phenylalanyl-L-pipecolyl-L-arginine-p-nitroaniline dihydrochloride[1]

Molecular Formula: C27H36N8O5 • 2HCl[6][7]

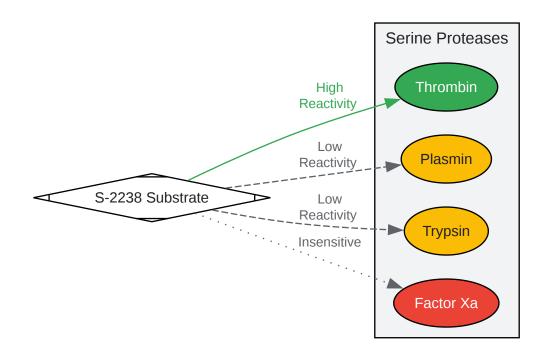
Molecular Weight: 625.6 g/mol [6]

The principle of the assay is based on the proteolytic action of thrombin. Thrombin specifically recognizes and cleaves the peptide bond on the C-terminal side of the arginine (Arg) residue in the S-2238 sequence.[6] This enzymatic hydrolysis releases the yellow-colored p-nitroaniline (pNA) molecule.[1] The rate of pNA release is directly proportional to the thrombin activity in the sample and can be quantitatively measured by monitoring the change in absorbance at a wavelength of 405 nm.[1][8]

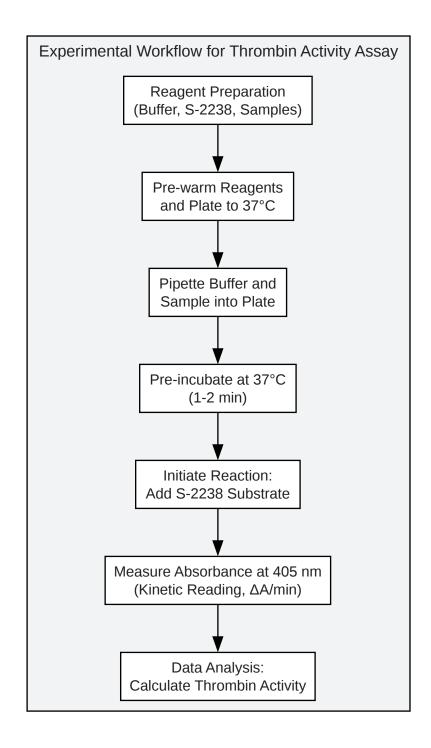












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